

Application Notes and Protocols for HPH-15 in High-Throughput Screening Assays

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Compound of Interest

Compound Name: HPH-15

Cat. No.: B15543561

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For Researchers, Scientists, and Drug Development Professionals

Introduction

HPH-15 is a novel small molecule compound demonstrating significant potential in metabolic and fibrotic disease research. Identified as a potent activator of AMP-activated protein kinase (AMPK) and an inhibitor of the transforming growth factor-beta (TGF- β) signaling pathway, **HPH-15** presents a compelling candidate for drug discovery programs targeting type 2 diabetes, obesity, and fibrosis.[1][2][3][4] Recent evidence also points to its interaction with heterogeneous nuclear ribonucleoprotein U (hnRNP U), suggesting a multifaceted mechanism of action.[5]

These application notes provide detailed protocols for high-throughput screening (HTS) assays to identify and characterize compounds like **HPH-15** that modulate these key signaling pathways. The protocols are designed for automation and scalability, enabling the rapid screening of large compound libraries.

Key Features of HPH-15

- **Potent AMPK Activator:** **HPH-15** activates AMPK at concentrations significantly lower than the widely used anti-diabetic drug, metformin.[1][2][3][6][7] A concentration of 10 $\mu\text{mol/L}$ **HPH-15** has been shown to elicit a similar level of AMPK activation and glucose uptake as 2 mmol/L metformin.[2]
- **TGF- β Signaling Inhibitor:** **HPH-15** effectively inhibits the TGF- β signaling pathway, a key mediator of fibrosis. This anti-fibrotic activity has been demonstrated in preclinical models of skin fibrosis.[4]
- **Dual Action Potential:** The combined effects on both metabolic and fibrotic pathways make **HPH-15** a promising therapeutic candidate for complex diseases such as diabetic nephropathy and non-alcoholic steatohepatitis (NASH).
- **Novel Target Interaction:** **HPH-15** has been identified to bind to hnRNP U, which may contribute to its effects on cell migration and other cellular processes.[5]

Quantitative Data Summary

The following table summarizes the comparative quantitative data for **HPH-15** and metformin based on published literature. This data is essential for establishing benchmarks and interpreting results from HTS campaigns.

Parameter	HPH-15	Metformin	Cell Models	Reference
Effective Concentration for AMPK Activation	10 μ mol/L	2 mmol/L	L6-GLUT4, HepG2, 3T3-L1 cells	[2]
Effective Concentration for Glucose Uptake	10 μ mol/L	2 mmol/L	L6-GLUT4, HepG2, 3T3-L1 cells	[2]
Relative Potency (AMPK Activation)	~200x more potent	1x	L6-GLUT4, HepG2, 3T3-L1 cells	[1][3][6][7]
TGF- β Induced Fibrotic Response Inhibition	Significant at 3-10 μ M	Not reported	Human dermal fibroblasts	[4]

Experimental Protocols

High-Throughput Screening for AMPK Activators

This protocol describes a cell-based assay to screen for compounds that activate AMPK, using the phosphorylation of its downstream target, Acetyl-CoA Carboxylase (ACC), as a readout.

Principle:

AMPK activation leads to the phosphorylation of ACC at Ser79. This assay utilizes a homogenous time-resolved fluorescence (HTRF) or similar immunoassay technology to detect the increase in phospho-ACC levels in cells treated with test compounds.

Materials:

- HepG2 cells (or other suitable cell line)
- Culture Medium: DMEM, 10% FBS, 1% Penicillin-Streptomycin
- Assay Buffer: Phenol red-free DMEM

- Test compounds (dissolved in DMSO)
- Positive Control: **HPH-15** (10 μ M)
- Negative Control: DMSO (0.1%)
- HTRF p-ACC (Ser79) Assay Kit (or equivalent)
- 384-well white, solid-bottom assay plates
- Liquid handling robotics for dispensing cells and reagents
- Plate reader capable of HTRF detection

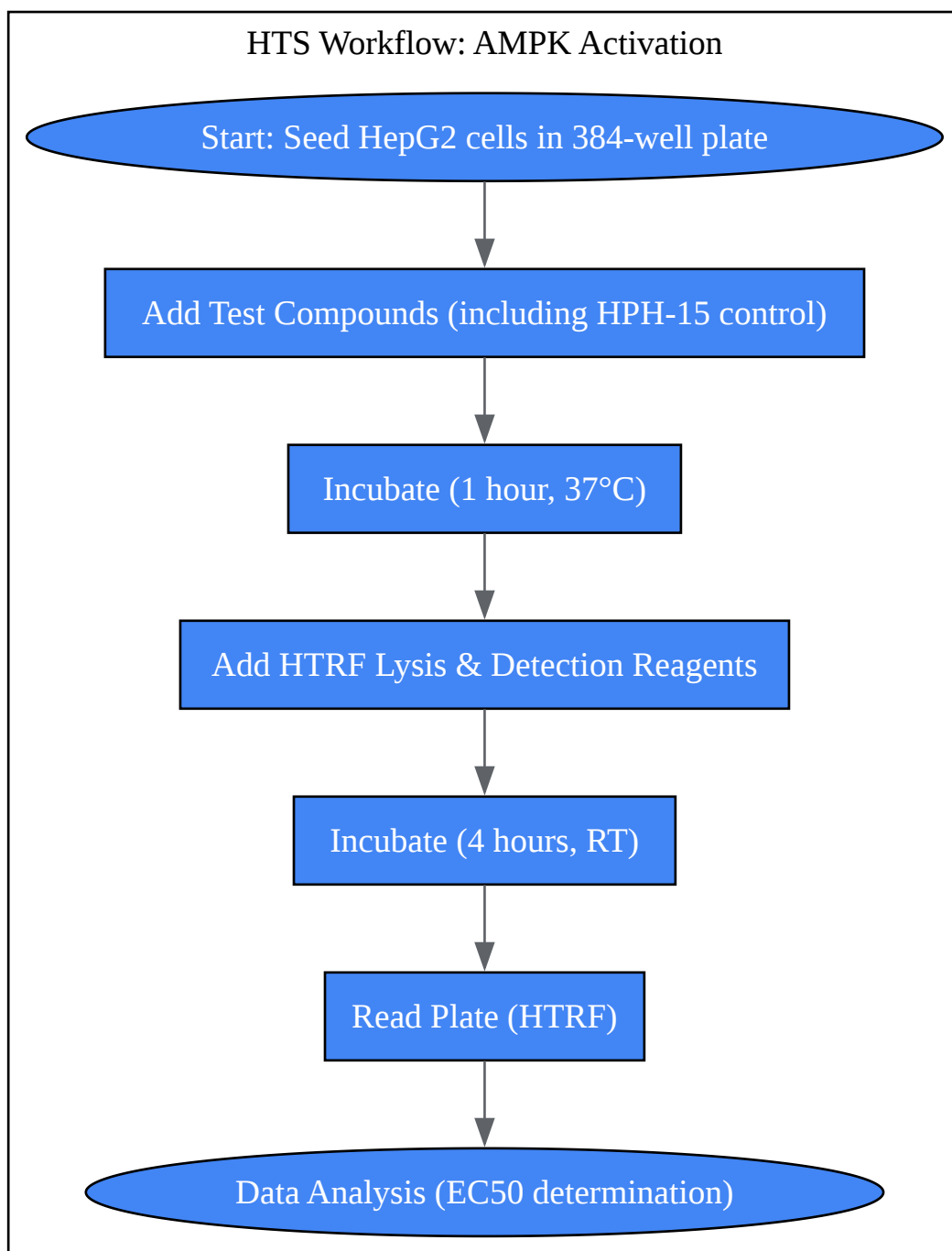
Protocol:

- Cell Seeding:
 - Culture HepG2 cells to ~80% confluency.
 - Harvest and resuspend cells in Assay Buffer to a density of 2×10^5 cells/mL.
 - Dispense 25 μ L of the cell suspension into each well of a 384-well plate (5,000 cells/well).
 - Incubate the plate at 37°C, 5% CO₂ for 4-6 hours to allow cell attachment.
- Compound Addition:
 - Prepare a serial dilution of test compounds in DMSO.
 - Transfer 50 nL of each compound solution to the assay plate wells using a pintoole or acoustic dispenser.
 - Include wells with **HPH-15** (positive control) and DMSO (negative control).
- Incubation:
 - Incubate the plate at 37°C, 5% CO₂ for 1 hour.

- Lysis and Detection:
 - Prepare the HTRF lysis and detection reagents according to the manufacturer's instructions.
 - Add 10 μ L of the combined lysis/detection reagent to each well.
 - Incubate the plate at room temperature for 4 hours, protected from light.
- Data Acquisition:
 - Read the plate on an HTRF-compatible plate reader.
 - Calculate the ratio of the emission signals (e.g., 665 nm / 620 nm) and normalize the data to the controls.

Data Analysis:

- Calculate the Z'-factor to assess assay quality.
- Determine the percentage activation for each compound relative to the positive and negative controls.
- Generate dose-response curves for active compounds to determine their EC50 values.



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HTS Workflow for AMPK Activation Assay.

High-Throughput Screening for Glucose Uptake

This protocol outlines a cell-based assay to screen for compounds that promote glucose uptake, using a fluorescently labeled glucose analog.

Principle:

Cells are incubated with a fluorescent glucose analog (e.g., 2-NBDG). The amount of fluorescence inside the cells is proportional to the rate of glucose uptake. Compounds that enhance glucose uptake will result in a higher intracellular fluorescence signal.

Materials:

- 3T3-L1 adipocytes (differentiated) or L6 myotubes
- Culture Medium: DMEM, 10% FBS, 1% Penicillin-Streptomycin
- Starvation Medium: Krebs-Ringer-HEPES (KRH) buffer
- 2-Deoxy-2-[(7-nitro-2,1,3-benzoxadiazol-4-yl)amino]-D-glucose (2-NBDG)
- Test compounds (dissolved in DMSO)
- Positive Control: **HPH-15** (10 μ M) or Insulin (100 nM)
- Negative Control: DMSO (0.1%)
- Quenching Solution: 0.1 M Glycine (pH 10)
- 384-well black, clear-bottom assay plates
- Liquid handling robotics
- Fluorescence plate reader or high-content imager

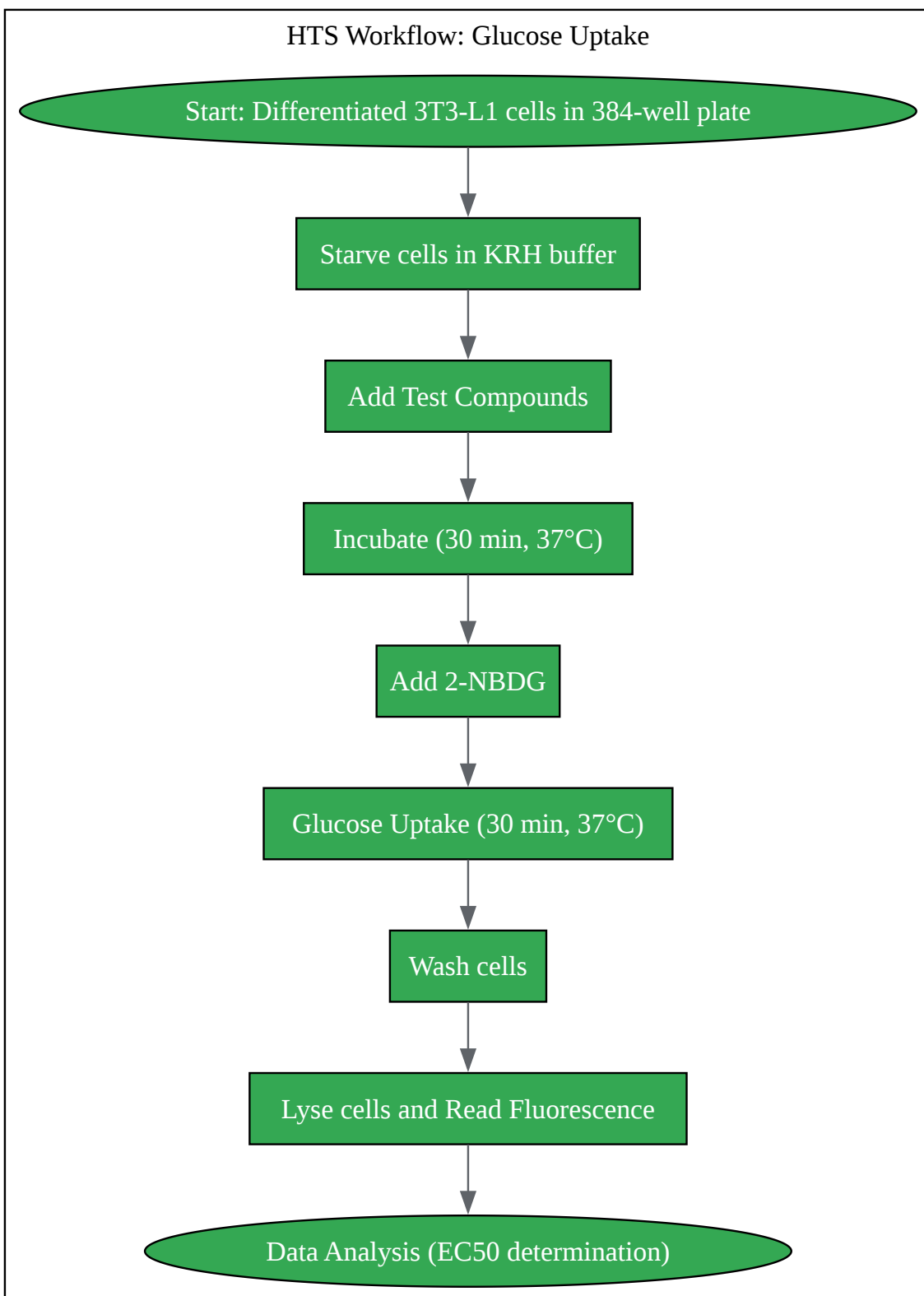
Protocol:

- Cell Seeding and Differentiation (for 3T3-L1):
 - Seed 3T3-L1 pre-adipocytes in 384-well plates and differentiate into mature adipocytes following standard protocols.
- Compound Treatment:

- Wash cells twice with KRH buffer.
- Incubate cells in 15 μ L of KRH buffer for 2 hours at 37°C.
- Add 50 nL of test compound solutions.
- Incubate for 30 minutes at 37°C.
- Glucose Uptake:
 - Add 5 μ L of 2-NBDG solution (final concentration 100 μ M) to each well.
 - Incubate for 30 minutes at 37°C.
- Signal Termination and Reading:
 - Aspirate the 2-NBDG solution and wash the cells three times with ice-cold KRH buffer.
 - Add 20 μ L of Quenching Solution to lyse the cells and stop the reaction.
 - Read the fluorescence intensity (Excitation/Emission ~485/535 nm).

Data Analysis:

- Normalize the fluorescence signal to the cell number (if using a high-content imager with nuclear staining) or assume equal cell numbers per well.
- Calculate the percentage increase in glucose uptake compared to the negative control.
- Determine EC50 values for active compounds.



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HTS Workflow for Glucose Uptake Assay.

High-Throughput Screening for TGF- β Signaling Inhibitors

This protocol details a reporter gene assay to screen for inhibitors of the TGF- β signaling pathway.

Principle:

This assay uses a cell line stably transfected with a luciferase reporter gene under the control of a Smad-responsive element. Activation of the TGF- β pathway by its ligand induces the expression of luciferase. Inhibitors of the pathway will reduce the luciferase signal.

Materials:

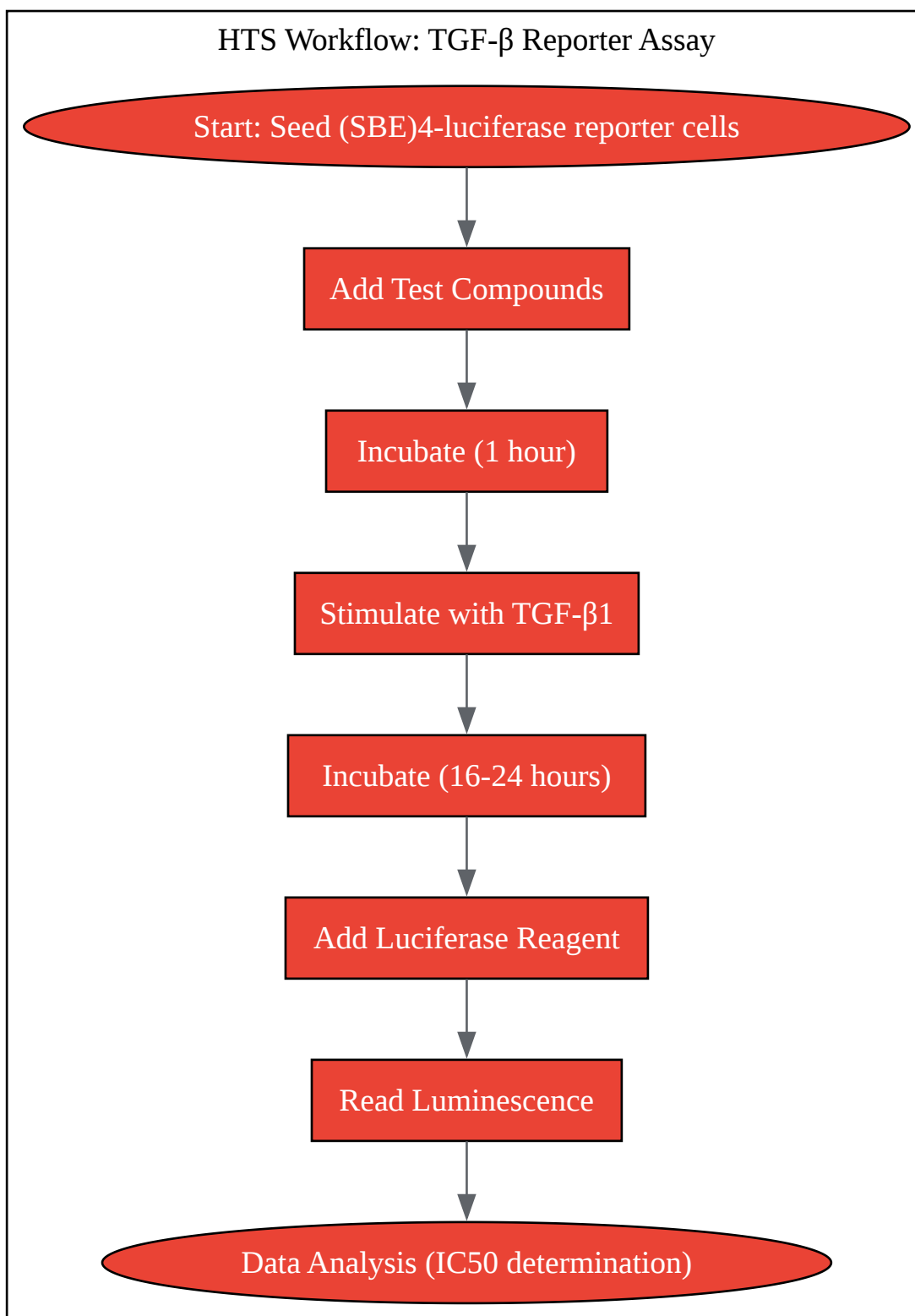
- HEK293T cells stably expressing a (SBE)4-luciferase reporter construct
- Culture Medium: DMEM, 10% FBS, 1% Penicillin-Streptomycin, and a selection antibiotic (e.g., Puromycin)
- Assay Medium: DMEM, 0.5% FBS
- Recombinant human TGF- β 1
- Test compounds (dissolved in DMSO)
- Positive Control: SB431542 (a known TGF- β receptor I kinase inhibitor)
- Negative Control: DMSO (0.1%)
- Luciferase assay reagent (e.g., Bright-Glo™)
- 384-well white, clear-bottom assay plates
- Liquid handling robotics
- Luminometer plate reader

Protocol:

- Cell Seeding:
 - Seed the reporter cell line in 384-well plates at a density of 8,000 cells/well in 25 μ L of culture medium.
 - Incubate overnight at 37°C, 5% CO₂.
- Compound Addition:
 - The next day, replace the medium with 20 μ L of assay medium.
 - Add 50 nL of test compound solutions.
 - Incubate for 1 hour at 37°C.
- Stimulation:
 - Prepare a solution of TGF- β 1 in assay medium.
 - Add 5 μ L of the TGF- β 1 solution to each well (final concentration of 1 ng/mL), except for the unstimulated control wells.
 - Incubate for 16-24 hours at 37°C, 5% CO₂.
- Detection:
 - Equilibrate the plate to room temperature.
 - Add 25 μ L of luciferase assay reagent to each well.
 - Incubate for 5 minutes at room temperature to ensure complete cell lysis.
- Data Acquisition:
 - Read the luminescence signal on a plate reader.

Data Analysis:

- Calculate the percentage inhibition of the TGF- β 1-induced luciferase signal for each compound.
- Determine IC50 values for active compounds from dose-response curves.

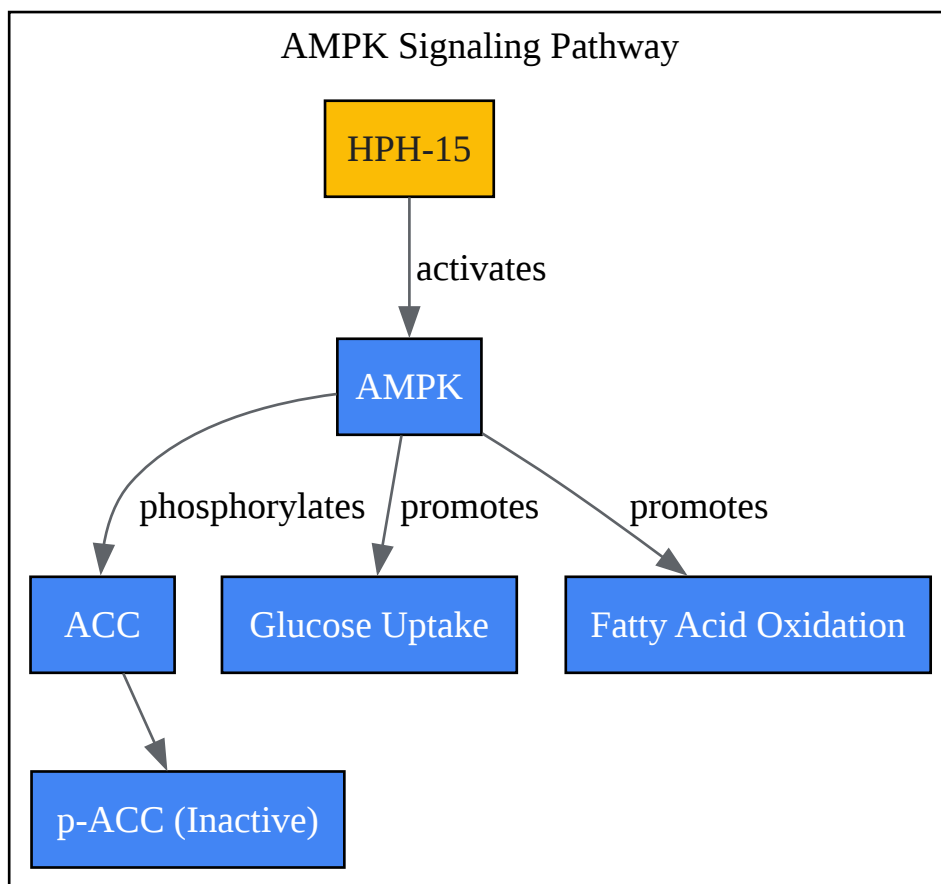


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HTS Workflow for TGF- β Reporter Assay.

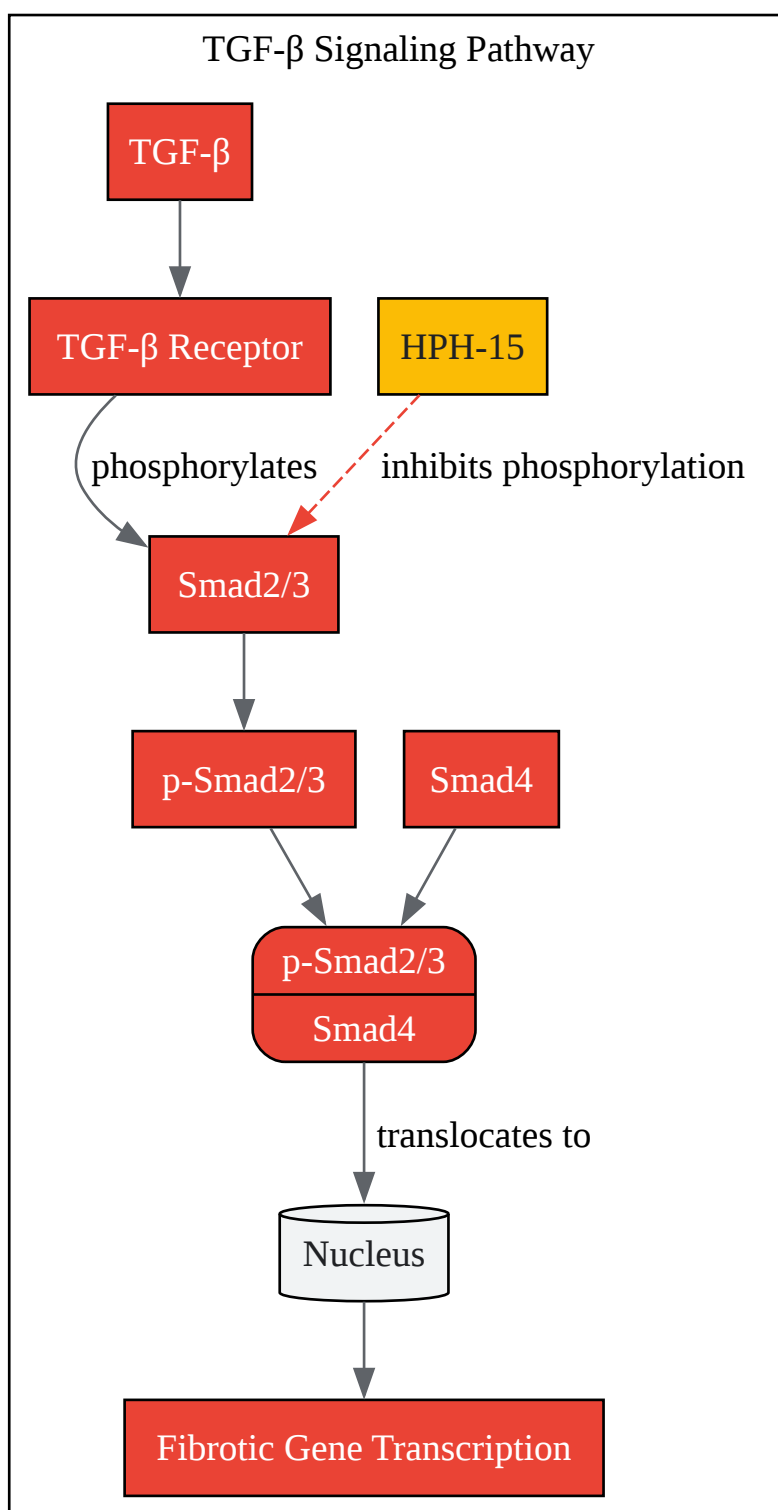
Signaling Pathway Diagrams

The following diagrams illustrate the signaling pathways modulated by **HPH-15**.



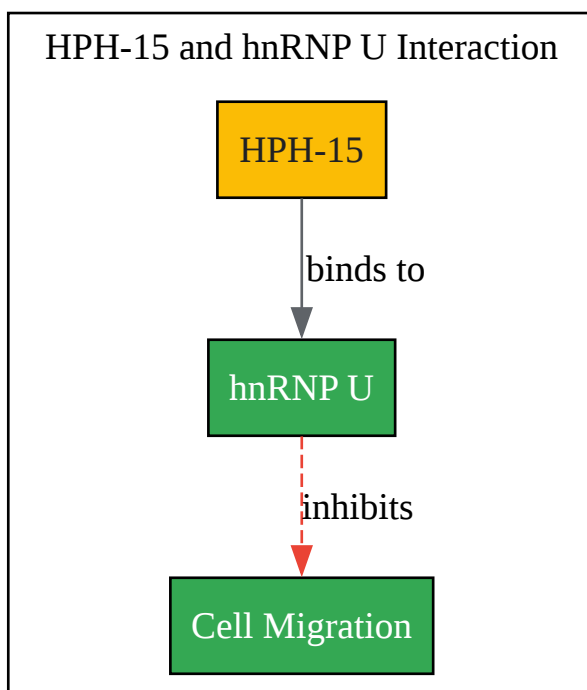
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AMPK Signaling Pathway Activation by **HPH-15**.



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Inhibition of TGF- β Signaling by **HPH-15**.



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Interaction of **HPH-15** with hnRNP U.

Conclusion

HPH-15 is a promising dual-action compound with significant therapeutic potential. The high-throughput screening assays detailed in these application notes provide a robust framework for the discovery and characterization of novel modulators of the AMPK and TGF- β pathways. These protocols can be readily adapted for various research and drug development applications, accelerating the identification of next-generation therapeutics for metabolic and fibrotic diseases.

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